

VU0467485 Technical Support Center: Cross-Reactivity & Selectivity

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Compound of Interest

Compound Name: VU0467485

Cat. No.: B15618408

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This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the cross-reactivity profile of **VU0467485**, a potent and selective M4 muscarinic acetylcholine receptor positive allosteric modulator (PAM).

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **VU0467485**?

A1: **VU0467485** is a potent, selective, and orally bioavailable positive allosteric modulator of the muscarinic acetylcholine receptor 4 (M4).^{[1][2]} It enhances the activity of acetylcholine (ACh) at M4 receptors, with EC50 values of 78.8 nM at human M4 receptors and 26.6 nM at rat M4 receptors.^{[1][3]}

Q2: How selective is **VU0467485** for the M4 receptor over other muscarinic receptor subtypes?

A2: **VU0467485** demonstrates high selectivity for the M4 receptor over other human and rat muscarinic receptor subtypes (M1, M2, M3, and M5).^{[1][4]}

Q3: Has **VU0467485** been tested against a broader panel of GPCRs and other targets?

A3: Yes, **VU0467485** was assessed in a panel of 200 pharmacological targets. In these functional and binding assays, no significant off-target activities were observed (IC50s or EC50s > 10 μ M).[4] The only exception was a weak interaction at the rat GABA-A receptor, with an IC50 of 1.2 μ M in a radioligand binding assay.[4]

Q4: What are the implications of the observed weak activity at the rat GABA-A receptor?

A4: The 1.2 μ M IC50 at the rat GABA-A receptor is significantly higher than the nanomolar potency observed for its primary target, the M4 receptor. However, researchers should be aware of this potential off-target effect, especially when using high concentrations of **VU0467485** in preclinical studies involving rat models. It is recommended to conduct appropriate control experiments to rule out any confounding effects mediated by the GABA-A receptor.

Data Presentation: Selectivity Profile of VU0467485

The following table summarizes the quantitative data on the selectivity of **VU0467485** for the M4 receptor compared to other muscarinic acetylcholine receptors.

Receptor Subtype	Species	Assay Type	EC50 / IC50	Reference
M4	Human	Calcium Mobilization (PAM activity)	78.8 nM	[1][3]
M4	Rat	Calcium Mobilization (PAM activity)	26.6 nM	[1][3]
M1, M2, M3, M5	Human & Rat	Calcium Mobilization (PAM activity)	> 30 μ M	[4]
GABA-A	Rat	Radioligand Binding	1.2 μ M	[4]

Experimental Protocols

1. Calcium Mobilization Assay for M4 PAM Activity

This protocol is used to determine the potency and efficacy of **VU0467485** as a positive allosteric modulator at the M4 receptor.

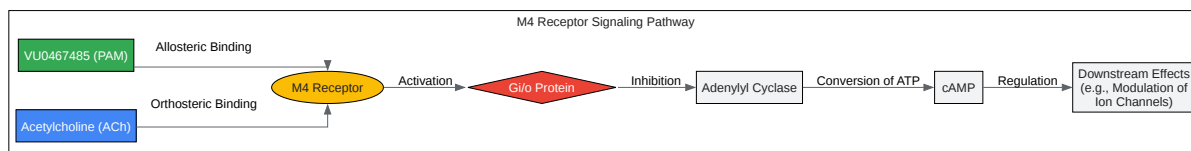
- Cell Line: CHO-K1 cells stably expressing the human or rat M4 muscarinic acetylcholine receptor.
- Reagents:
 - **VU0467485**
 - Acetylcholine (ACh)
 - Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
 - Assay buffer (e.g., HBSS with 20 mM HEPES)
- Procedure:
 - Plate the CHO-K1 cells in a 96-well or 384-well plate and grow to confluence.
 - Load the cells with a calcium-sensitive fluorescent dye according to the manufacturer's instructions.
 - Wash the cells with assay buffer to remove excess dye.
 - Prepare a concentration-response curve of **VU0467485**.
 - Add a sub-threshold concentration of acetylcholine (EC20) to the cells.
 - Immediately add varying concentrations of **VU0467485** to the wells.
 - Measure the intracellular calcium release using a fluorescence plate reader.
 - Data Analysis: The resulting data is used to generate a concentration-response curve and calculate the EC50 value for **VU0467485**'s potentiation of the ACh response.[\[4\]](#)

2. Radioligand Binding Assay for Off-Target Screening

This protocol is a general method to assess the binding of a compound to a wide range of receptors and transporters.

- Target Preparation: Membranes from cells expressing the target receptor of interest (e.g., rat GABA-A receptor).
- Reagents:
 - **VU0467485**
 - A specific radioligand for the target receptor (e.g., [3H]-SR 95531 for the GABA-A receptor).
 - Binding buffer specific to the target.
- Procedure:
 - In a multi-well plate, combine the cell membranes, the radioligand at a concentration near its K_d , and varying concentrations of **VU0467485**.
 - Incubate the mixture to allow for binding to reach equilibrium.
 - Rapidly filter the contents of each well through a filter mat to separate bound from unbound radioligand.
 - Wash the filters with ice-cold binding buffer.
 - Measure the radioactivity retained on the filters using a scintillation counter.
 - Data Analysis: The data is used to determine the concentration of **VU0467485** that inhibits 50% of the specific binding of the radioligand (IC_{50} value).

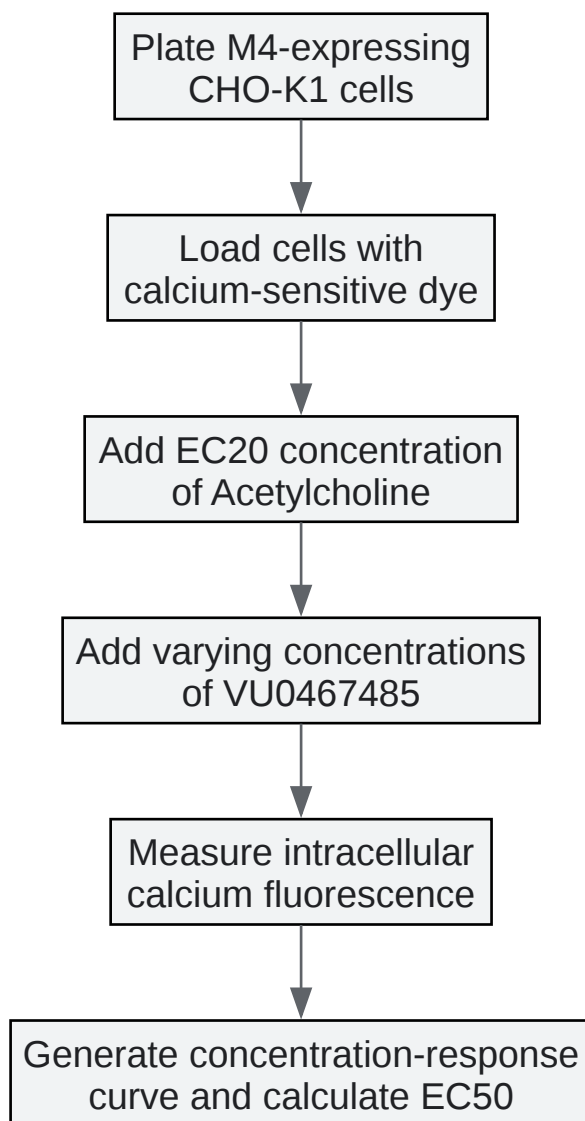
Visualizations



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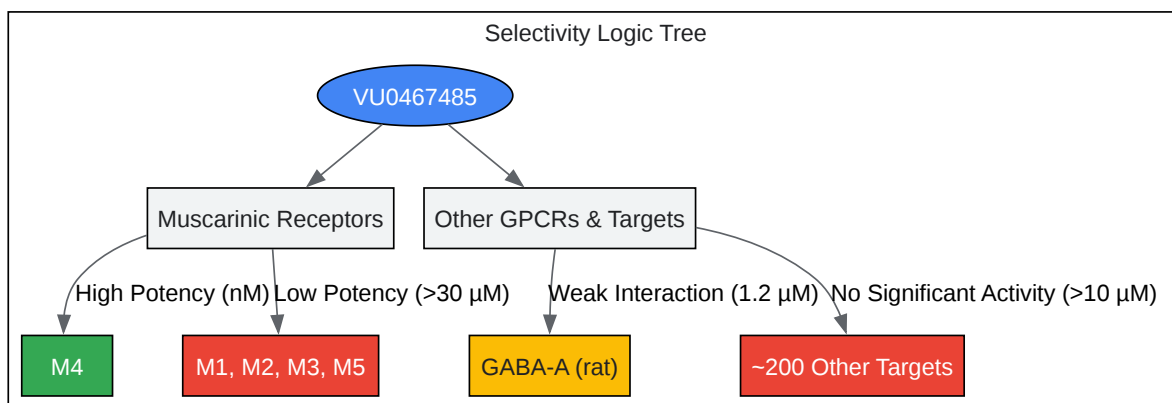
Caption: Signaling pathway of the M4 muscarinic receptor modulated by **VU0467485**.

Experimental Workflow: Calcium Mobilization Assay



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Caption: Workflow for assessing **VU0467485** PAM activity using a calcium mobilization assay.



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Caption: Logical relationship of **VU0467485**'s selectivity for its primary target versus off-targets.

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